

Managing respiratory and eye irritation from 1,3-Dichlorobutane exposure

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Compound of Interest

Compound Name: 1,3-Dichlorobutane

Cat. No.: B052869

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Technical Support Center: Managing 1,3-Dichlorobutane Exposure

This guide provides essential information for researchers, scientists, and drug development professionals on safely managing **1,3-Dichlorobutane**, with a specific focus on troubleshooting and mitigating respiratory and eye irritation.

Frequently Asked Questions (FAQs)

Q1: What is **1,3-Dichlorobutane** and what are its primary hazards?

A1: **1,3-Dichlorobutane** (CAS No: 1190-22-3) is a clear, colorless, flammable liquid.^{[1][2]} Its primary hazards, according to the Globally Harmonized System (GHS), include being a flammable liquid (Category 3), causing serious eye irritation (Category 2), and potentially causing respiratory irritation (Specific Target Organ Toxicity - Single Exposure, Category 3).^[3]^{[4][5][6]} It is also known to be a lachrymator, a substance that stimulates the flow of tears.^{[1][5]}^[7]

Q2: What are the immediate symptoms of exposure to **1,3-Dichlorobutane**?

A2: Immediate symptoms of eye contact include serious irritation, stinging, tearing, redness, and swelling.^[8] Inhalation can irritate the nose, throat, and lungs, leading to coughing, wheezing, or shortness of breath.^{[1][9]} Skin contact causes irritation, and ingestion may lead to

gastrointestinal issues like nausea and vomiting.[1] The toxicological properties of this chemical have not been fully investigated.[1][3]

Q3: What is the correct first aid procedure for eye contact with **1,3-Dichlorobutane**?

A3: If **1,3-Dichlorobutane** comes into contact with the eyes, immediately flush the eyes with plenty of water for at least 15 minutes, making sure to occasionally lift the upper and lower eyelids.[1][3] It is important to remove contact lenses if present and easy to do so, and then continue rinsing.[3][4] Seek prompt medical attention.[1][3]

Q4: What should I do if I inhale vapors of **1,3-Dichlorobutane**?

A4: Immediately move from the exposure area to a location with fresh air.[1][4] If you are having difficulty breathing, qualified personnel should administer oxygen.[1][3] If breathing has stopped, begin artificial respiration.[1] It is crucial to get medical aid, especially if a cough or other symptoms appear.[1]

Q5: What specific Personal Protective Equipment (PPE) is required when handling **1,3-Dichlorobutane**?

A5: When handling this chemical, the following PPE is mandatory:

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[1][3] A face shield is also recommended for splash protection.[10]
- Skin Protection: Wear appropriate chemical-resistant gloves and protective clothing to prevent skin exposure.[1][3][4]
- Respiratory Protection: All work should be conducted in a certified chemical fume hood.[10] If exposure limits may be exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1][3]

Q6: How should **1,3-Dichlorobutane** be stored safely?

A6: Store **1,3-Dichlorobutane** in a tightly closed container in a cool, dry, and well-ventilated area designated as a flammables area.[1][3][4] It is critical to keep it away from heat, sparks,

open flames, and other sources of ignition.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Q7: What substances are incompatible with **1,3-Dichlorobutane**?

A7: Avoid contact with strong oxidizing agents and strong bases, as these are incompatible with **1,3-Dichlorobutane**.[\[1\]](#)

Troubleshooting Guides

This section addresses specific issues that may arise during experiments involving **1,3-Dichlorobutane**.

Scenario 1: Accidental Eye Contact

- Issue: I have accidentally splashed a small amount of **1,3-Dichlorobutane** in my eye during an experiment. What is the immediate protocol?
- Solution: Follow the emergency protocol outlined below. The priority is immediate and thorough irrigation of the affected eye. Do not delay.
 - Alert Colleagues: Immediately alert personnel nearby for assistance.
 - Proceed to Eyewash Station: Without delay, go to the nearest emergency eyewash station.
 - Begin Flushing: Activate the eyewash station and begin flushing the eye with a continuous stream of water. Hold the eyelids open with your fingers to ensure water reaches all surfaces of the eye and eyelid.
 - Flush for 15 Minutes: Continue flushing for a minimum of 15 minutes.[\[1\]](#)[\[3\]](#)[\[8\]](#)
 - Remove Contacts: If wearing contact lenses, remove them after the first few minutes of flushing and continue to rinse.[\[4\]](#)
 - Seek Medical Attention: After 15 minutes of flushing, seek immediate professional medical attention.[\[1\]](#)[\[3\]](#) Inform the medical personnel about the chemical you were exposed to.

- Report Incident: Report the incident to your laboratory supervisor and environmental health and safety office.

Scenario 2: Inhalation of Vapors

- Issue: After working in the lab, I feel dizzy and have developed a cough. I suspect I may have inhaled **1,3-Dichlorobutane** vapors. What steps should I take?
- Solution: Your symptoms could indicate inhalation exposure. Take the following steps immediately.
 - Evacuate the Area: Immediately remove yourself from the contaminated area and move to fresh air.[\[1\]](#)[\[4\]](#)
 - Alert Others: Inform a colleague or supervisor of the situation.
 - Monitor Symptoms: Rest in a comfortable position for breathing.[\[4\]](#)
 - Seek Medical Evaluation: Call for medical assistance.[\[4\]](#) Even if symptoms seem to improve, a medical evaluation is necessary to rule out delayed effects.
 - Secure the Area: Ensure that no one enters the area of potential exposure until it has been assessed and cleared by safety personnel.
 - Review Procedures: After the incident, review the experimental setup and procedures to identify the source of the vapor leak and implement corrective actions, such as improving ventilation or checking for equipment failure.

Scenario 3: Minor Spill in a Fume Hood

- Issue: I have spilled approximately 50 mL of **1,3-Dichlorobutane** inside my chemical fume hood. How can I clean this up safely?
- Solution: A minor spill inside a functioning fume hood can be managed by trained laboratory personnel.
 - Ensure Ventilation: Keep the fume hood sash at the lowest practical working height to maintain proper airflow.

- Alert Personnel: Inform others in the lab of the spill.
- Wear Appropriate PPE: Ensure you are wearing the correct PPE, including chemical safety goggles, a face shield, a lab coat, and chemical-resistant gloves.[10]
- Contain the Spill: Use a spill control material like absorbent pads or socks to contain the liquid.[11]
- Remove Ignition Sources: Ensure there are no ignition sources near the fume hood.[8]
- Absorb the Chemical: Cover the spill with an inert absorbent material, such as vermiculite, sand, or earth.[1] Start from the outside of the spill and work inwards to prevent spreading. [11]
- Collect Residue: Use non-sparking tools to scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.[1][3]
- Decontaminate: Wipe the spill area with a cloth or paper towels, then decontaminate the surface with a mild detergent solution.[11]
- Dispose of Waste: Place all contaminated materials (gloves, absorbent pads, towels) into the hazardous waste container. Seal and label it appropriately for disposal according to your institution's guidelines.[4]

Data and Experimental Protocols

Data Presentation

Table 1: Hazard Identification and Classification of **1,3-Dichlorobutane**

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor[4][5][6]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[4][5][6]

| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation[4][5][6] |

Table 2: Physical and Chemical Properties of **1,3-Dichlorobutane**

Property	Value
CAS Number	1190-22-3[6]
Molecular Formula	C ₄ H ₈ Cl ₂ [6]
Molecular Weight	127.01 g/mol [6]
Appearance	Clear, colorless liquid[1][2]
Boiling Point	134 °C (lit.)[6]
Density	1.115 g/mL at 25 °C (lit.)[6]

| Flash Point | 31 °C (87.8 °F) - closed cup[6] |

Table 3: Summary of In-Vivo Eye Irritation Study (Rabbit)[12]

Observation Time	Redness Score	Chemosis Score	Opacity Score	Iris Score	Notes
1 hour	2	2	0	0	Slight ocular discharge
4 hours	3	3	0	0	Intensification of conjunctival response
24 hours	3	2	1	1	Ocular discharge; Opacity affecting 25-50% of cornea
48 hours	3	2	1	1	Opacity affecting < 25% of cornea

Result Interpretation: The substance was classified under Category 1 (irreversible effects on the eye) based on the precautionary principle, as the animal was humanely euthanized after 48 hours due to the severity of the irritation.[\[12\]](#)

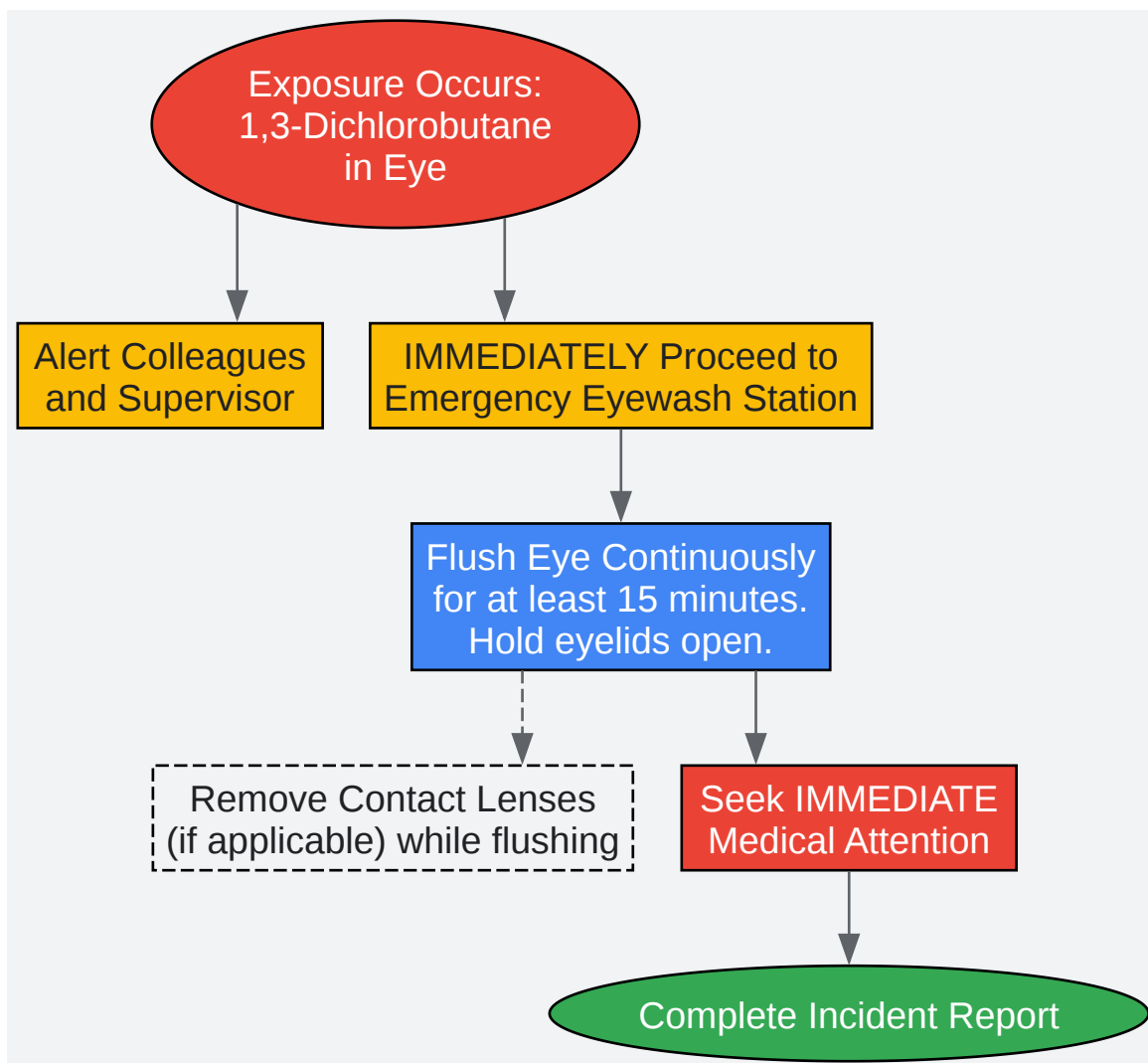
Experimental Protocols

Protocol: Acute Eye Irritation/Corrosion Study (Based on OECD Guideline 405)[\[12\]](#)

- Objective: To assess the potential for **1,3-Dichlorobutane** to cause eye irritation or corrosion.
- Test System: A single male albino rabbit was used for the study.
- Methodology:

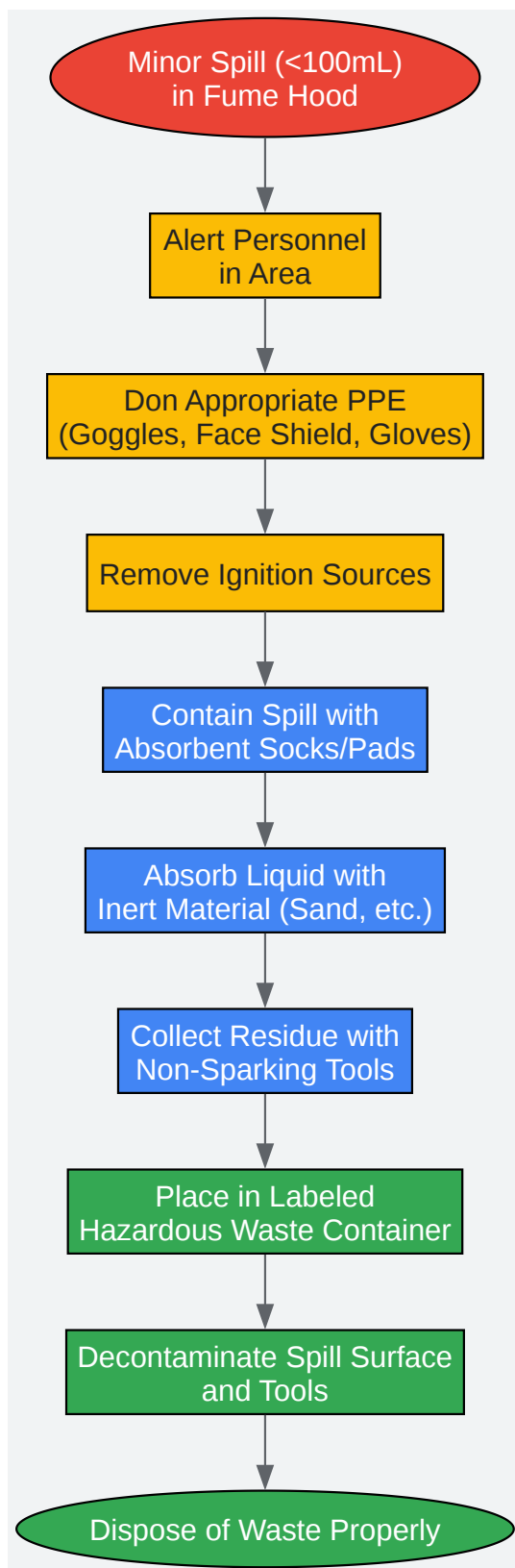
- Dosing: A volume of 0.1 mL of undiluted **1,3-Dichlorobutane** was instilled into the lower conjunctival sac of one eye of the rabbit.
- Post-Dosing: The treated eye was gently held closed for a few seconds to prevent loss of the test substance. The eye was not irrigated following instillation.
- Observation: The rabbit's immediate pain response was scored. Ocular reactions, including redness, chemosis (swelling), corneal opacity, and effects on the iris, were systematically scored at 1, 4, 24, and 48 hours post-instillation.
- Endpoint: The study concluded after 48 hours. Due to the severe and non-reversing nature of the conjunctival irritation, the animal was humanely euthanized.
- Results: The substance produced severe conjunctival irritation within four hours, which intensified over the observation period. Minor corneal opacity developed by day one and persisted. These results led to a classification of causing irreversible effects on the eye.[12]

Visualizations and Pathways Diagrams



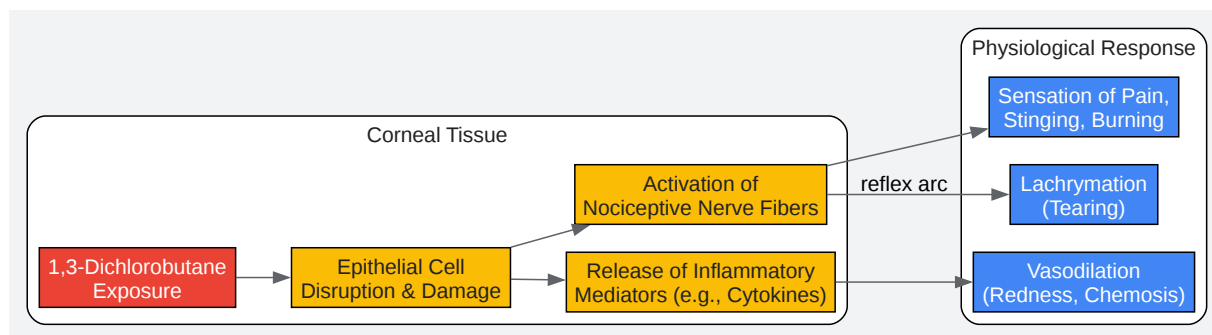
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Caption: Emergency first aid workflow for eye exposure to **1,3-Dichlorobutane**.



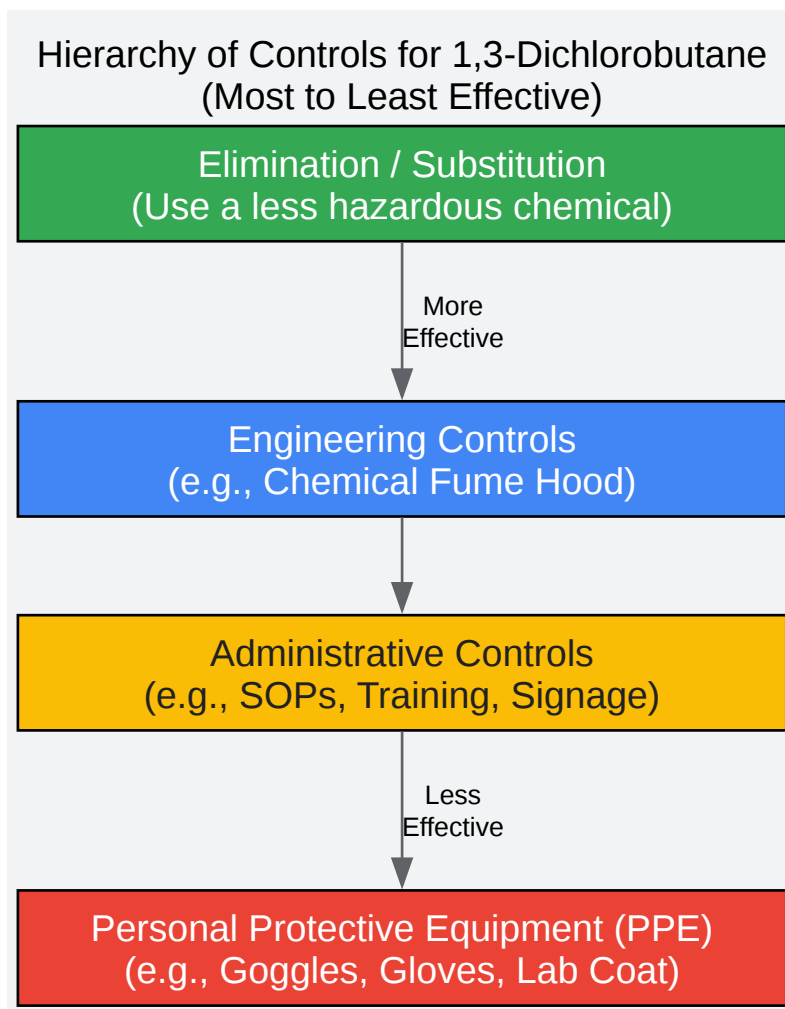
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Caption: Workflow for cleaning up a minor **1,3-Dichlorobutane** spill in a fume hood.



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Caption: General signaling pathway for chemical-induced ocular irritation.



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Caption: The hierarchy of controls for mitigating exposure risks.

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